

Physical and chemical characteristics of Naphthalene-2-carboxamide

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Compound of Interest

Compound Name: 2-Naphthamide

Cat. No.: B1196476

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An In-depth Technical Guide to Naphthalene-2-carboxamide

Introduction

Naphthalene-2-carboxamide, also known as **2-naphthamide**, is an aromatic amide compound. It is structurally defined as a naphthalene carboxamide that results from the formal condensation of the carboxyl group of 2-naphthoic acid with ammonia[1][2][3]. This compound and its derivatives are of significant interest to researchers in medicinal chemistry and materials science due to their wide range of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties[4][5][6]. This guide provides a comprehensive overview of the core physical and chemical characteristics of Naphthalene-2-carboxamide, detailed experimental protocols, and insights into its biological significance.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of Naphthalene-2-carboxamide are summarized below. These properties are crucial for its handling, characterization, and application in various research and development settings.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₉ NO	[1][2][7]
Molecular Weight	171.2 g/mol	[1][2]
CAS Number	2243-82-5	[1][2][7]
Appearance	White to off-white solid	[2][7]
Melting Point	192-194°C	[1][2][8]
Boiling Point	402°C	[1][2][7]
Density	1.203 g/cm ³	[1][2][7]
Flash Point	197°C	[1][2][7]
pKa (Predicted)	16.00 ± 0.30	[1][2]
Storage Temperature	Room Temperature (Sealed in dry conditions)	[1][2][7]

Spectral Data

Spectroscopic analysis is fundamental for the structural elucidation and purity assessment of Naphthalene-2-carboxamide.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are standard methods for confirming the structure of naphthalene derivatives[9][10].
- Infrared (IR) Spectroscopy: IR spectra provide information about the functional groups present. For naphthalene derivatives, characteristic bands include C-H stretching from the aromatic ring and vibrations related to the carboxamide group[11].
- Mass Spectrometry (MS): Mass spectrometry is used to determine the molecular weight and fragmentation pattern of the compound. GC-MS data is available for Naphthalene-2-carboxamide[3].
- UV-Vis Spectroscopy: The ultraviolet-visible spectra of naphthalene derivatives typically show strong absorption in the UV region resulting from π-π* transitions within the aromatic

system[12][13].

Experimental Protocols

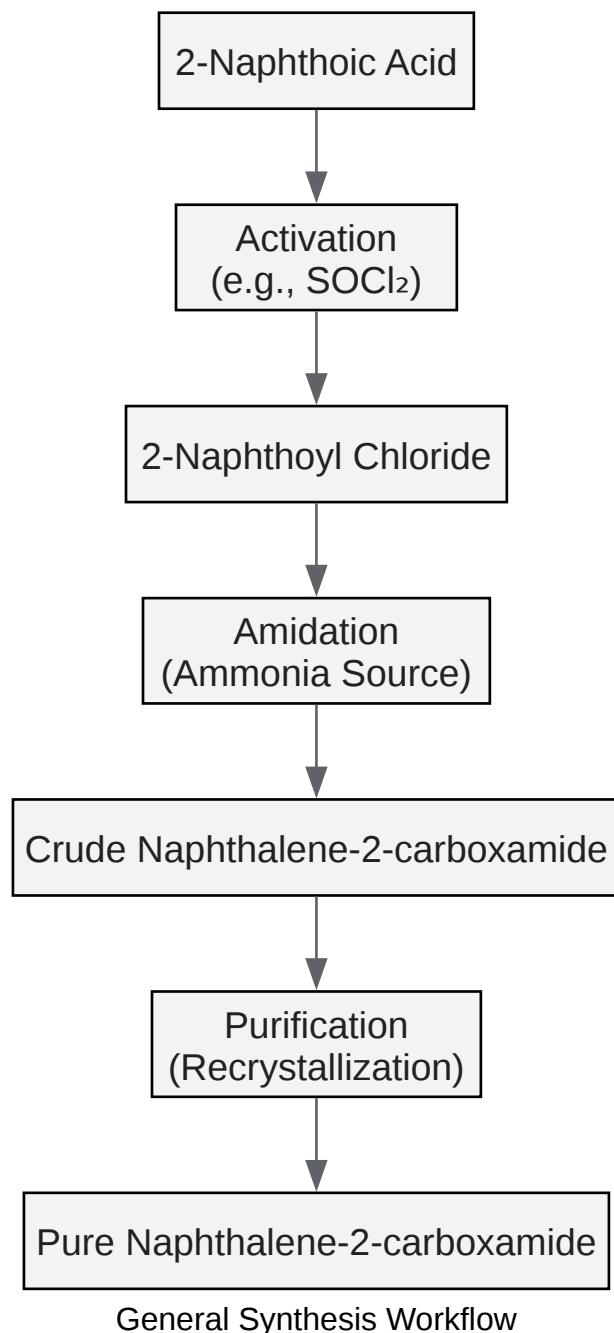
Detailed methodologies for the synthesis and purification of Naphthalene-2-carboxamide are critical for obtaining high-purity material for research.

Synthesis of Naphthalene-2-carboxamide

Naphthalene-2-carboxamide is typically synthesized via the amidation of 2-naphthoic acid. A general procedure is as follows:

- Activation of Carboxylic Acid: 2-Naphthoic acid is converted to a more reactive species, such as an acyl chloride or an activated ester. For instance, reacting 2-naphthoic acid with thionyl chloride (SOCl_2) or oxalyl chloride can yield 2-naphthoyl chloride.
- Amidation: The activated 2-naphthoyl derivative is then reacted with an ammonia source (e.g., aqueous ammonia, ammonium hydroxide) to form the amide. The reaction is often performed in an appropriate solvent like dichloromethane or tetrahydrofuran at controlled temperatures.
- Work-up: After the reaction is complete, the mixture is typically washed with water and brine to remove any unreacted starting materials and by-products. The organic layer is then dried over an anhydrous salt (e.g., MgSO_4 or Na_2SO_4), filtered, and the solvent is removed under reduced pressure to yield the crude product.

A related synthesis for a derivative involves condensing 6-methoxynaphthalene-2-carboxylic acid with specific amines using dicyclohexylcarbodiimide (DCC) as a coupling agent in a solvent like dimethylformamide (DMF)[14].



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Caption: General workflow for the synthesis and purification of Naphthalene-2-carboxamide.

Purification Protocol: Recrystallization

A common and effective method for purifying Naphthalene-2-carboxamide is recrystallization from ethanol^{[1][2]}.

- **Dissolution:** The crude Naphthalene-2-carboxamide is dissolved in a minimal amount of hot ethanol.
- **Hot Filtration (Optional):** If insoluble impurities are present, the hot solution is filtered to remove them.
- **Crystallization:** The hot, clear solution is allowed to cool slowly to room temperature, and then may be further cooled in an ice bath to promote the formation of crystals.
- **Isolation:** The purified crystals are collected by vacuum filtration.
- **Washing:** The collected crystals are washed with a small amount of cold ethanol to remove any remaining soluble impurities.
- **Drying:** The crystals are dried under vacuum to remove any residual solvent. The melting point of the purified crystals can be measured to assess their purity, which should be sharp and within the literature range (192-194°C)[1][2][8].

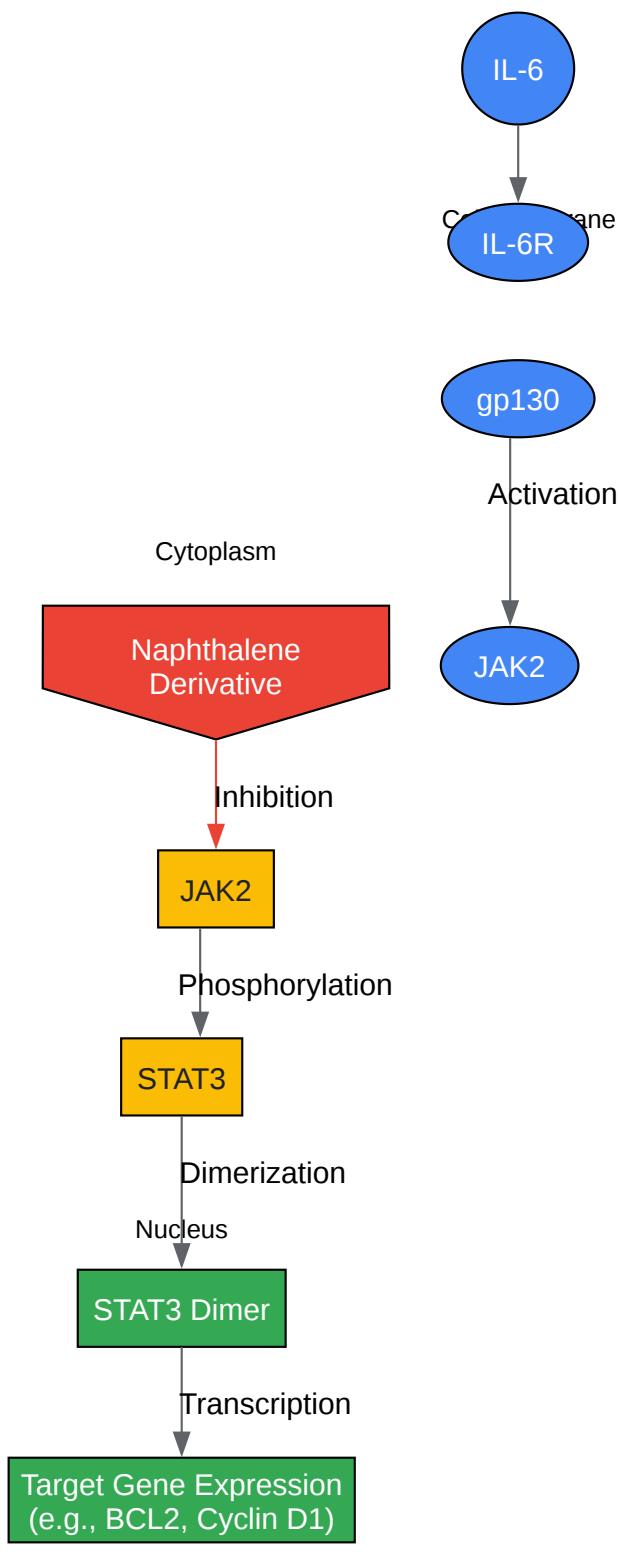
Biological Activity and Signaling Pathways

Derivatives of naphthalene-2-carboxamide have demonstrated a variety of biological activities, making them promising candidates for drug development.

- **Anticancer Activity:** Certain naphthalene derivatives have shown potent cytotoxic activity against cancer cell lines[15]. For example, some hybrids have been found to suppress the proliferation of human breast cancer cells (MCF7) and induce apoptosis by modulating the IL6/JAK2/STAT3 signaling pathway[6]. The IL6/JAK2/STAT3 pathway is a critical regulator of cell proliferation, survival, and differentiation, and its dysregulation is often implicated in cancer.
- **Multidrug Resistance (MDR) Reversal:** A novel class of N-[3-(4-substituted-1-piperazinyl) propyl]-6-methoxy naphthalene-2-carboxamides has been designed and synthesized as agents to reverse multidrug resistance in cancer cells[14]. These compounds were shown to be effective in reversing adriamycin resistance in a murine lymphocytic leukemia cell line[14].
- **Tubulin Polymerization Inhibition:** Some naphthalene-containing enamides act as inhibitors of intracellular tubulin assembly, leading to cell cycle arrest at the G2/M phase and

subsequent apoptosis in cancer cells[15][16].

- Keap1-Nrf2 Inhibition: A naphthalene-sulfonamido derivative has been identified as a non-covalent inhibitor of the Keap1-Nrf2 interaction, showing therapeutic potential in treating cerebral ischemia/reperfusion injury by promoting the nuclear translocation of Nrf2[17].
- Antimicrobial and Anti-inflammatory Activity: Naphthalene derivatives have been reported to possess a wide range of pharmacological activities, including antimicrobial and anti-inflammatory properties[4][5][6].



IL6/JAK2/STAT3 Signaling Pathway

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